

Personal protective equipment for handling TSI-01

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Compound of Interest

Compound Name: TSI-01

Cat. No.: B15608130

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Essential Safety and Handling Guide for TSI-01

This document provides immediate safety, operational, and disposal guidance for **TSI-01**, a selective inhibitor of lysophosphatidylcholine acyltransferase 2 (LPCAT2).[1][2][3][4][5] The information herein is intended for researchers, scientists, and drug development professionals to ensure safe handling and maintain experimental integrity.

Properties of TSI-01

TSI-01 is a crystalline solid.[1] While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory precautions should always be observed.[6]

Property	Value
CAS Number	704878-75-1[1][6]
Molecular Formula	C ₁₄ H ₁₁ Cl ₂ NO ₄ [1]
Formula Weight	328.2 g/mol [1]
Appearance	Crystalline solid[1]
Purity	≥95%[1]
Long-term Storage	-20°C[1][7]
Stability	≥ 4 years (when stored properly)[1]
Solubility	DMF: 50 mg/mL DMSO: 30 mg/mL Ethanol: 1 mg/mL DMF:PBS (pH 7.2) (1:3): 0.25 mg/mL[1]

Personal Protective Equipment (PPE)

While **TSI-01** is not classified as hazardous, adherence to standard laboratory safety protocols is essential.[6] The following personal protective equipment should be worn to minimize exposure and ensure a safe working environment.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn. The Safety Data Sheet notes that due to a lack of testing, no specific glove material recommendation can be made, but impermeability and resistance to the product are necessary.[6]
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect from potential splashes.
- **Body Protection:** A standard laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** Under normal handling conditions with adequate ventilation, respiratory protection is not required.[6]

Operational Plan: Handling and Experimental Workflow

This section provides a step-by-step guide for the safe handling and use of **TSI-01** in a laboratory setting.

Preparation and Reconstitution

- Pre-use Inspection: Before use, visually inspect the container for any damage or leaks.
- Environment: Conduct all handling of solid **TSI-01** and preparation of stock solutions in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.
- Reconstitution:
 - Allow the vial of solid **TSI-01** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Based on the desired concentration and the solubility data provided, select an appropriate solvent (e.g., DMSO for a stock solution).^[7]
 - Carefully add the calculated volume of the solvent to the vial containing the **TSI-01** solid.
 - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.

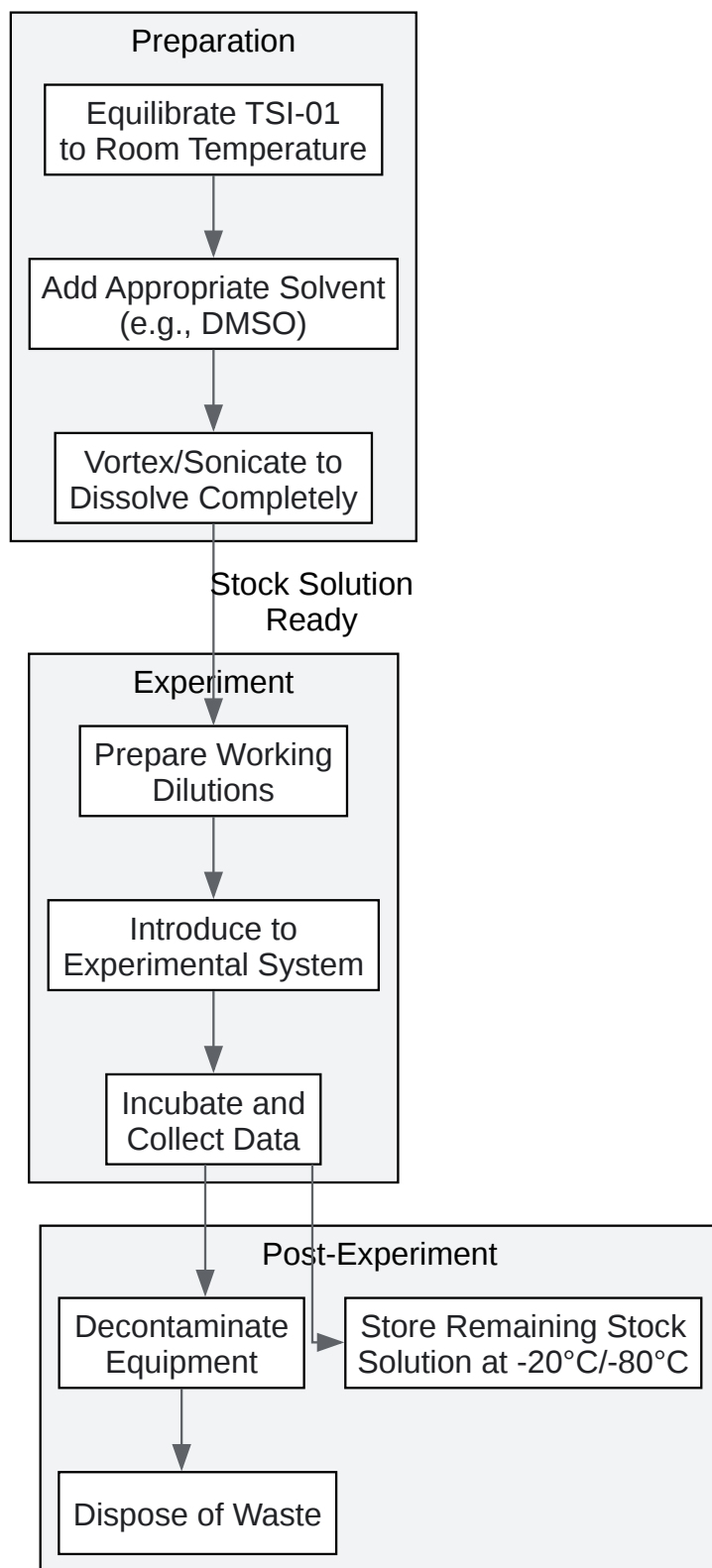
Experimental Use

- Dilutions: When preparing working solutions, perform dilutions in a fume hood.
- Transfers: Use appropriate calibrated micropipettes for all liquid transfers to ensure accuracy and prevent spills.
- Incubation: If the experimental protocol requires incubation, ensure that the vessel is properly sealed to prevent aerosolization or evaporation.

Post-Experiment

- Decontamination: All non-disposable equipment that has come into contact with **TSI-01** should be thoroughly cleaned and decontaminated according to standard laboratory procedures.

- Storage of Stock Solutions: Store stock solutions at -20°C for short-term (months) or -80°C for long-term (up to 6 months) stability.^{[2][7]}



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Caption: Experimental workflow for handling **TSI-01**.

Disposal Plan

While **TSI-01** is not classified as an environmentally hazardous substance, proper disposal of chemical waste is crucial for laboratory safety and environmental protection.[6]

Waste Segregation

- Solid Waste: Unused solid **TSI-01** and any lab materials (e.g., weigh boats, contaminated pipette tips) should be collected in a designated, sealed container for non-hazardous chemical waste.
- Liquid Waste: Unused solutions of **TSI-01** and aqueous experimental waste should be collected in a clearly labeled, sealed container for non-hazardous chemical waste. Do not pour solutions down the drain.[6]
- Sharps Waste: Needles, syringes, or other sharps contaminated with **TSI-01** must be disposed of in a designated sharps container.

Waste Disposal Procedure

- Labeling: Ensure all waste containers are accurately and clearly labeled with the contents, including "**TSI-01**" and the solvent used (e.g., "**TSI-01** in DMSO").
- Storage: Store waste containers in a designated, secondary containment area away from incompatible materials while awaiting pickup.
- Disposal: Arrange for the disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor. Follow all local, state, and federal regulations for chemical waste disposal.

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